

Comparative analysis of the boiling points of methyl-pentanol isomers.

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Compound of Interest

Compound Name: 2-Methyl-1-pentanol

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A Comparative Analysis of the Boiling Points of Methyl-pentanol Isomers

This guide provides a comprehensive comparison of the boiling points of various methyl-pentanol isomers. The data presented is intended for researchers, scientists, and professionals in the field of drug development to facilitate informed decisions in solvent selection and chemical synthesis.

Data Presentation

The boiling points of methyl-pentanol isomers are influenced by their molecular structure, specifically the position of the methyl group and the hydroxyl group, as well as the degree of branching. The following table summarizes the experimentally determined boiling points for several isomers.

Isomer Name	Structure	Boiling Point (°C)
2-Methyl-1-pentanol	$\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{OH}$	148-149[1][2][3][4]
3-Methyl-1-pentanol	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_2\text{OH}$	151-152[5][6][7][8]
4-Methyl-1-pentanol	$(\text{CH}_3)_2\text{CHCH}_2\text{CH}_2\text{CH}_2\text{OH}$	151-152[9][10]
2-Methyl-2-pentanol	$\text{CH}_3\text{CH}_2\text{CH}_2\text{C}(\text{CH}_3)_2\text{OH}$	120-122[11][12][13][14][15]
3-Methyl-2-pentanol	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}(\text{OH})\text{CH}_3$	131-135[16][17][18][19][20]
4-Methyl-2-pentanol	$(\text{CH}_3)_2\text{CHCH}_2\text{CH}(\text{OH})\text{CH}_3$	130-133[21][22][23][24]
2,2-Dimethyl-1-butanol	$\text{CH}_3\text{CH}_2\text{C}(\text{CH}_3)_2\text{CH}_2\text{OH}$	136-137[25][26][27][28][29]
3,3-Dimethyl-1-butanol	$(\text{CH}_3)_3\text{CCH}_2\text{CH}_2\text{OH}$	143[30][31][32][33]
2,3-Dimethyl-2-butanol	$(\text{CH}_3)_2\text{CHC}(\text{OH})(\text{CH}_3)_2$	120-121[34][35][36][37][38]
3,3-Dimethyl-2-butanol	$(\text{CH}_3)_3\text{CCH}(\text{OH})\text{CH}_3$	118-121[39][40][41][42][43]

Experimental Protocols

Determination of Boiling Point (Micro Method)

The boiling points cited in this guide are typically determined using a micro-method, a standard and efficient technique for small sample volumes.[44]

Apparatus:

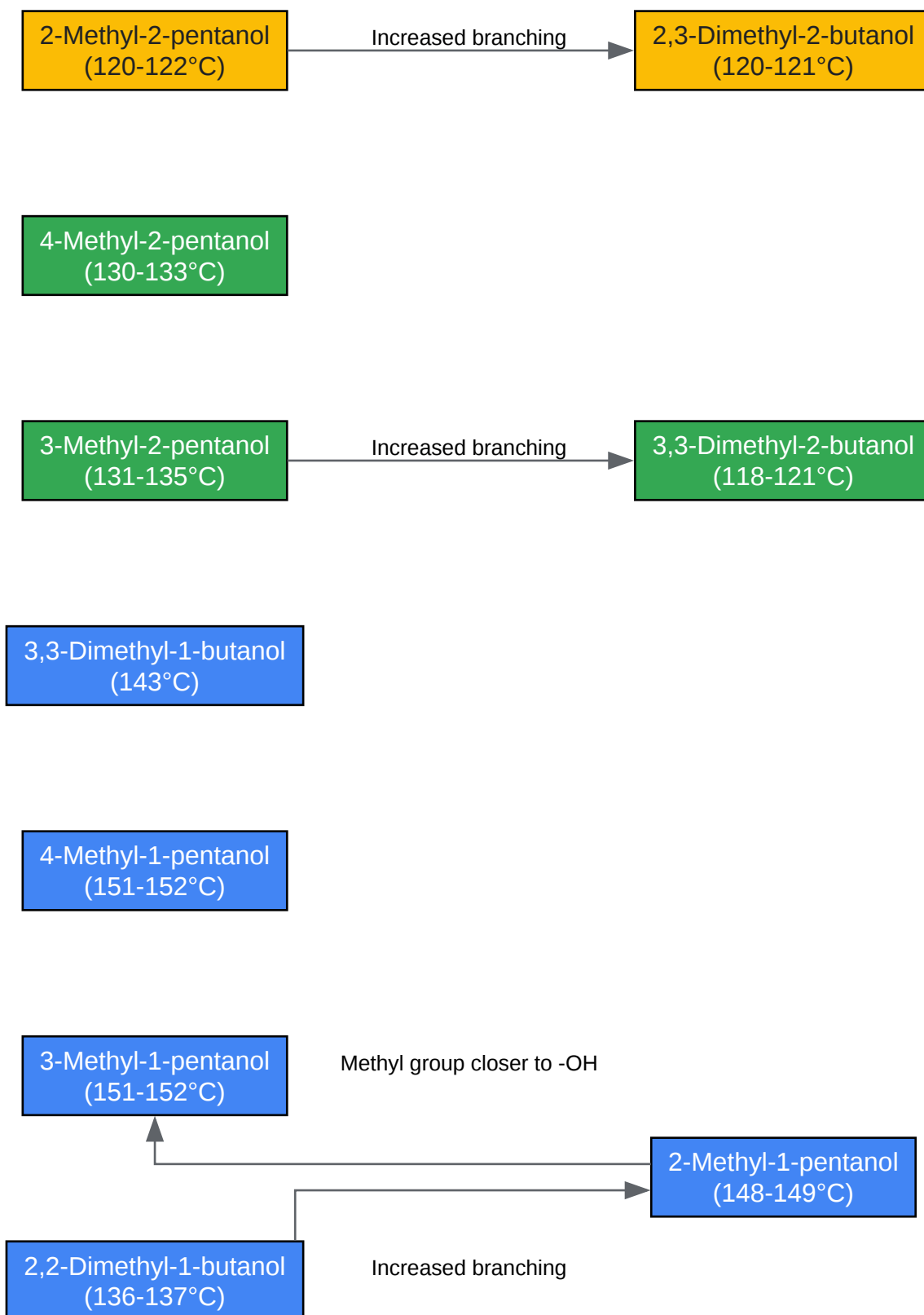
- Thiele tube or a melting point apparatus with a heating block
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Liquid sample of the methyl-pentanol isomer

Procedure:

- A small amount (a few milliliters) of the methyl-pentanol isomer is placed into the small test tube.[\[44\]](#)
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the sample.[\[44\]](#)
- The test tube assembly is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is then heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or in a melting point apparatus.[\[44\]](#)
- The sample is heated slowly and steadily. As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.[\[44\]](#)
- The heating is then carefully reduced. The boiling point is recorded as the temperature at which the liquid just begins to be drawn back into the capillary tube. This signifies that the vapor pressure of the sample is equal to the atmospheric pressure.[\[44\]](#)

Structure-Boiling Point Relationship

The structural variations among the methyl-pentanol isomers directly impact their boiling points. The degree of branching and the position of the hydroxyl group are the primary factors. Generally, for isomers with the same molecular weight, a more compact, branched structure results in a lower boiling point due to reduced surface area and weaker van der Waals forces. Primary alcohols also tend to have higher boiling points than secondary and tertiary alcohols due to the greater accessibility of the hydroxyl group for hydrogen bonding.



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Caption: Relationship between methyl-pentanol isomer structure and boiling point.

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